

"benchmarking the properties of poly(1-Chloro-1-fluoroethylene)"

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Compound of Interest

Compound Name: 1-Chloro-1-fluoroethylene

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A Comprehensive Guide to the Properties of Poly(1-Chloro-1-fluoroethylene) for Researchers and Drug Development Professionals

This guide provides a detailed comparison of the material properties of poly(1-Chloro-1-fluoroethylene) (PCTFE) against other common fluoropolymers: Polytetrafluoroethylene (PTFE), Polyvinylidene Fluoride (PVDF), and Fluorinated Ethylene Propylene (FEP). The information presented is intended to assist researchers, scientists, and drug development professionals in selecting the most appropriate material for their specific applications. All quantitative data is summarized in comparative tables, and detailed experimental protocols for key properties are provided.

Comparative Material Properties

The selection of a fluoropolymer is often dictated by a balance of mechanical strength, thermal stability, chemical inertness, and electrical insulation properties. The following tables provide a quantitative comparison of PCTFE and its alternatives.

Mechanical Properties

PCTFE is noted for its high compressive strength and rigidity, setting it apart from the more flexible PTFE.[\[1\]](#)[\[2\]](#) It is a harder and stronger polymer with better mechanical properties than PTFE.[\[2\]](#)

Property	PCTFE	PTFE	PVDF	FEP	Test Method
Tensile Strength (MPa)	34 - 39 ^[1]	15 - 35	35 - 55	20 - 31	ASTM D638
Elongation at Break (%)	100 - 250 ^[1]	200 - 400	25 - 250	250 - 330 ^[3]	ASTM D638
Flexural Modulus (GPa)	1.4 - 1.7 ^[1]	0.4 - 0.9	1.4 - 2.4	0.5 - 0.65	ASTM D790
Compressive Strength (MPa)	38 ^[4]	12	55 - 90	22	ASTM D695
Hardness (Shore D)	90	50 - 65	70 - 80	55	ASTM D2240
Izod Impact Strength (J/m)	133 - 187 ^[1]	160	80 - 214	No Break	ASTM D256
Density (g/cm ³)	2.10 - 2.17 ^[1]	2.13 - 2.22	1.75 - 1.78	2.15 ^[3]	ASTM D792

Thermal Properties

PCTFE has a broad useful temperature range from -240°C to 150°C.^[5] It is non-flammable and has a heat resistance of up to 175°C.^{[6][7][8]}

Property	PCTFE	PTFE	PVDF	FEP	Test Method
Melting Point (°C)	210 - 215 ^[6] [7]	327 ^{[9][10]}	155 - 192	260 ^[11]	ASTM D3418
Heat Deflection Temperature @ 0.455 MPa (°C)	126 ^[1]	121	110 - 148	70	ASTM D648
Coefficient of Linear Thermal Expansion (x 10 ⁻⁵ /°C)	4 - 8	10 - 14	8 - 14	8.3 - 10.5 ^[3]	ASTM D696
Thermal Conductivity (W/m·K)	0.13 - 0.21	0.24 - 0.29	0.17 - 0.19	0.2	ASTM C177
Flammability (UL94)	V-0	V-0	V-0	V-0	UL 94

Electrical Properties

Due to its excellent electrical resistance and water repulsion, PCTFE is used to protect sensitive electronic components.^{[6][8]}

Property	PCTFE	PTFE	PVDF	FEP	Test Method
Dielectric Strength (kV/mm)	14 - 20	18 - 60	15 - 25	22	ASTM D149
Dielectric Constant @ 1MHz	2.24 - 2.8[12]	2.1	6.4 - 8.4	2.1[3]	ASTM D150
Dissipation Factor @ 1MHz	0.01[12]	< 0.0002	0.04 - 0.17	0.00065	ASTM D150
Volume Resistivity (ohm-cm)	> 10 ¹⁸	> 10 ¹⁸	> 10 ¹⁴	> 10 ¹⁸ [3]	ASTM D257

Chemical and Physical Properties

PCTFE has the lowest water vapor transmission rate of any plastic.[6][7][8] It exhibits properties like zero moisture absorption and non-wetting.[2][6][7][8] While it has excellent chemical resistance, it is slightly less resistant than PTFE.[2] PCTFE is resistant to oxidation because it does not have any hydrogen atoms.[6][7][8]

Property	PCTFE	PTFE	PVDF	FEP	Test Method
Chemical Resistance	Excellent	Exceptional	Excellent	Excellent	N/A
Water Absorption, 24h (%)	< 0.01	< 0.01	< 0.04	< 0.01[3]	ASTM D570
Gas Permeability	Very Low	Moderate	Low	Low	Various
UV Resistance	Good	Excellent	Good	Excellent	N/A
Radiation Resistance	Good	Poor	Fair	Poor	N/A

Experimental Protocols

The following are summaries of the standard methodologies used to determine the key properties listed in the tables above.

ASTM D638: Tensile Properties of Plastics

This test method is used to determine the tensile properties of unreinforced and reinforced plastics.[13] A standard "dumbbell" or "dog-bone" shaped specimen is pulled apart at a constant speed until it breaks.[7][9] The force required to break the specimen and the extent to which it stretches are measured to calculate tensile strength, elongation, and tensile modulus. [14]

ASTM D790: Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials

This test method measures the flexural strength and flexural modulus of plastics.[15] A rectangular specimen is placed on two supports and a load is applied to the center (3-point bending) until the specimen breaks or reaches a specified strain.[8][16] This test is crucial for materials subjected to bending forces in their application.[8]

ASTM D695: Compressive Properties of Rigid Plastics

This standard is used to determine the compressive properties of rigid plastics, such as compressive strength and modulus.[\[11\]](#)[\[12\]](#)[\[17\]](#)[\[18\]](#) A cylindrical or prismatic specimen is compressed at a uniform rate until it fails.[\[11\]](#)[\[18\]](#)

ASTM D256: Determining the Izod Pendulum Impact Resistance of Plastics

This test, commonly known as the "Izod impact test," measures a material's resistance to a sudden blow.[\[19\]](#) A pendulum hammer strikes a notched specimen, and the energy absorbed to break the specimen is measured.[\[20\]](#)[\[21\]](#)

ASTM D648: Deflection Temperature of Plastics Under Flexural Load

This test determines the temperature at which a plastic sample deforms under a specified load.[\[2\]](#)[\[4\]](#) A specimen is subjected to a constant flexural stress while the temperature is increased at a uniform rate.[\[22\]](#) The temperature at which the specimen deflects by a specific amount is recorded as the heat deflection temperature.[\[22\]](#)

ASTM C177: Steady-State Heat Flux Measurements and Thermal Transmission Properties

This is a primary method for measuring the thermal conductivity of materials.[\[23\]](#)[\[24\]](#)[\[25\]](#) A flat specimen is placed between a guarded hot plate and a cold plate, and the rate of heat flow through the material is measured once a steady state is reached.[\[26\]](#)

ASTM D149: Dielectric Breakdown Voltage and Dielectric Strength of Solid Electrical Insulating Materials

This test method determines the dielectric strength of an insulating material by applying a voltage across a specimen and increasing it until breakdown occurs.[\[27\]](#)[\[28\]](#) The breakdown voltage divided by the specimen thickness gives the dielectric strength.[\[29\]](#)

ASTM D150: AC Loss Characteristics and Permittivity (Dielectric Constant) of Solid Electrical Insulation

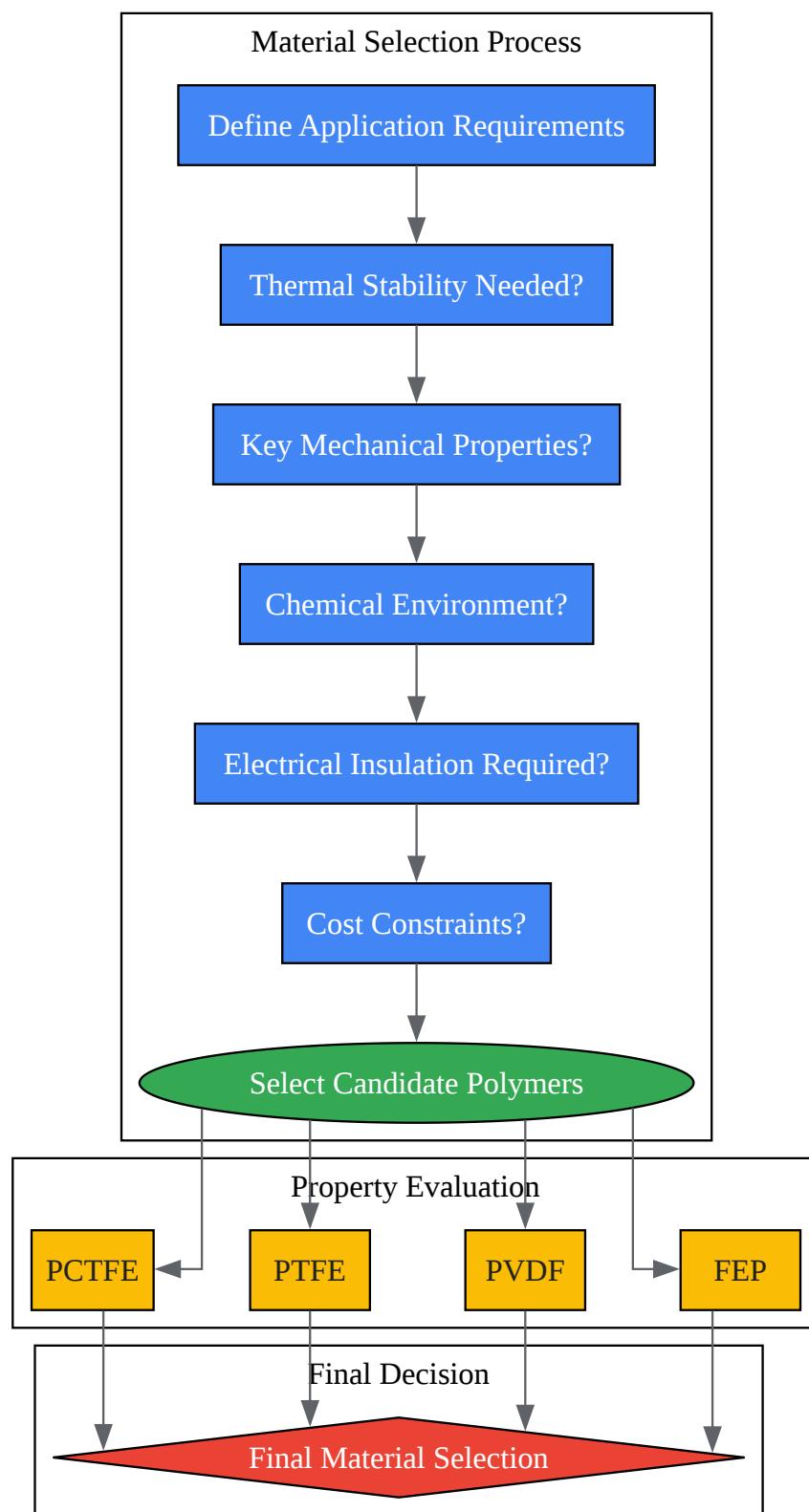
These test methods cover the determination of the dielectric constant and dissipation factor of solid electrical insulating materials over a range of frequencies.[\[1\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

ASTM D257: DC Resistance or Conductance of Insulating Materials

These test methods are used to measure the volume and surface resistivity of insulating materials by applying a DC voltage and measuring the resulting current.[\[5\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)

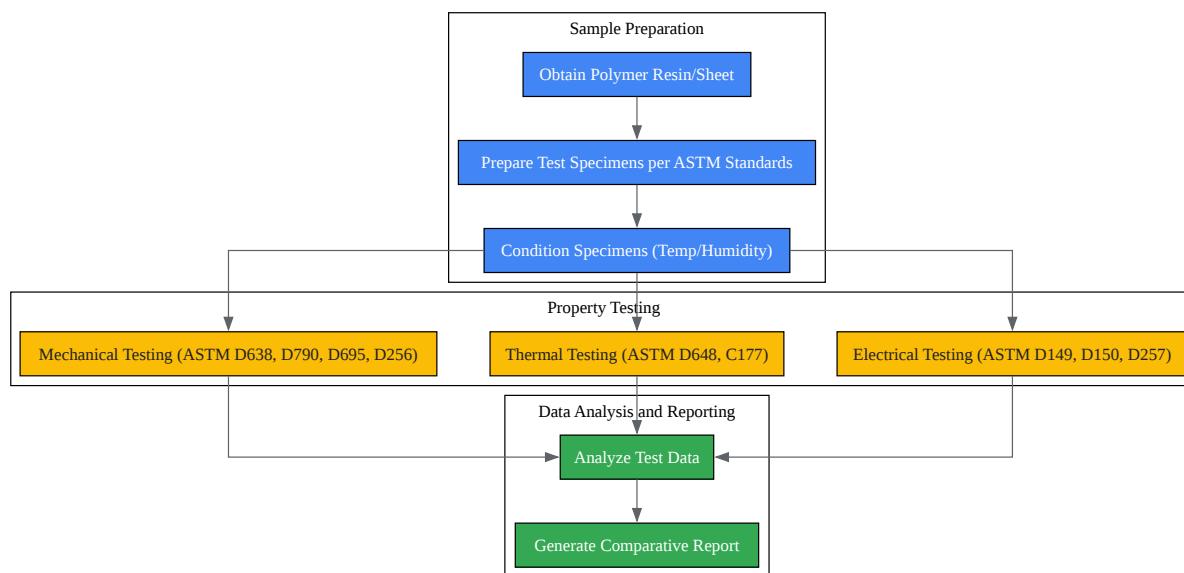
Visualizing Material Selection and Characterization Workflows

The following diagrams illustrate logical workflows for material selection and characterization, aiding researchers in their decision-making process.



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Caption: A logical workflow for selecting a fluoropolymer based on application requirements.

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Caption: A generalized workflow for the experimental characterization of fluoropolymer properties.

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